

Application Notes and Protocols: Chiral Auxiliaries in Asymmetric Synthesis

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Compound of Interest

Compound Name:	<i>1-Tert-butyl 2-methyl 2-methylpiperidine-1,2-dicarboxylate</i>
Cat. No.:	B1353080

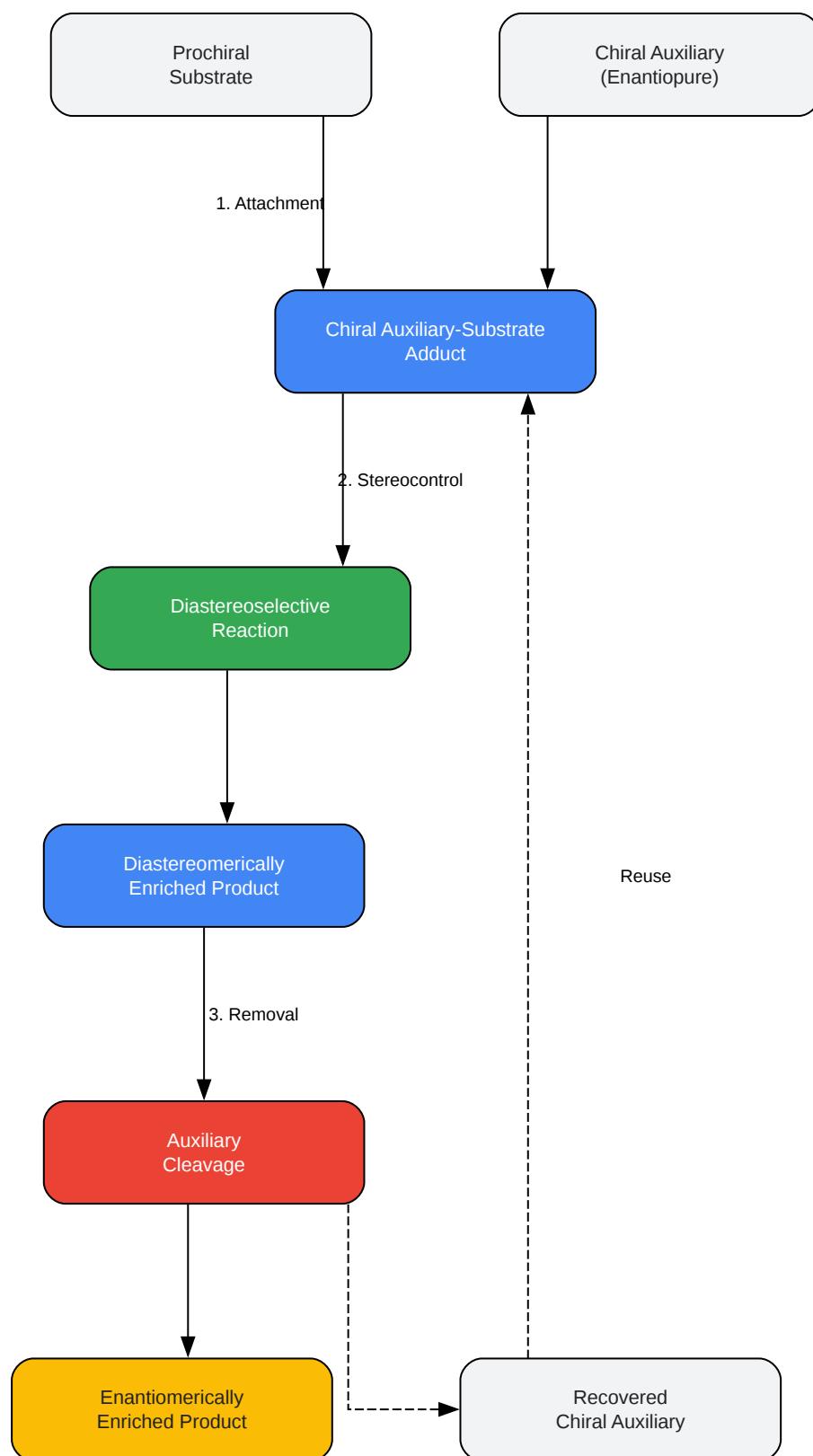
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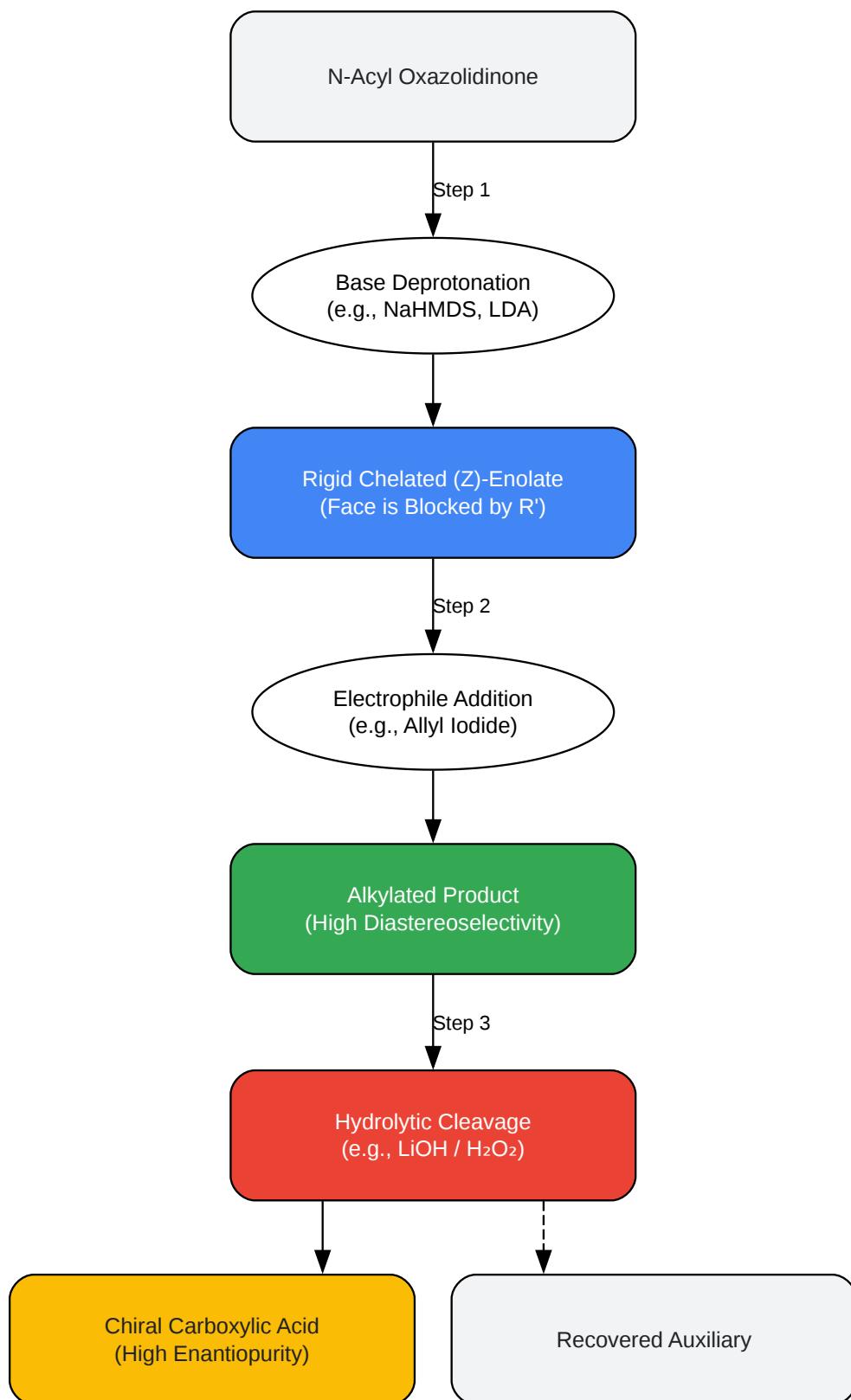
For Researchers, Scientists, and Drug Development Professionals

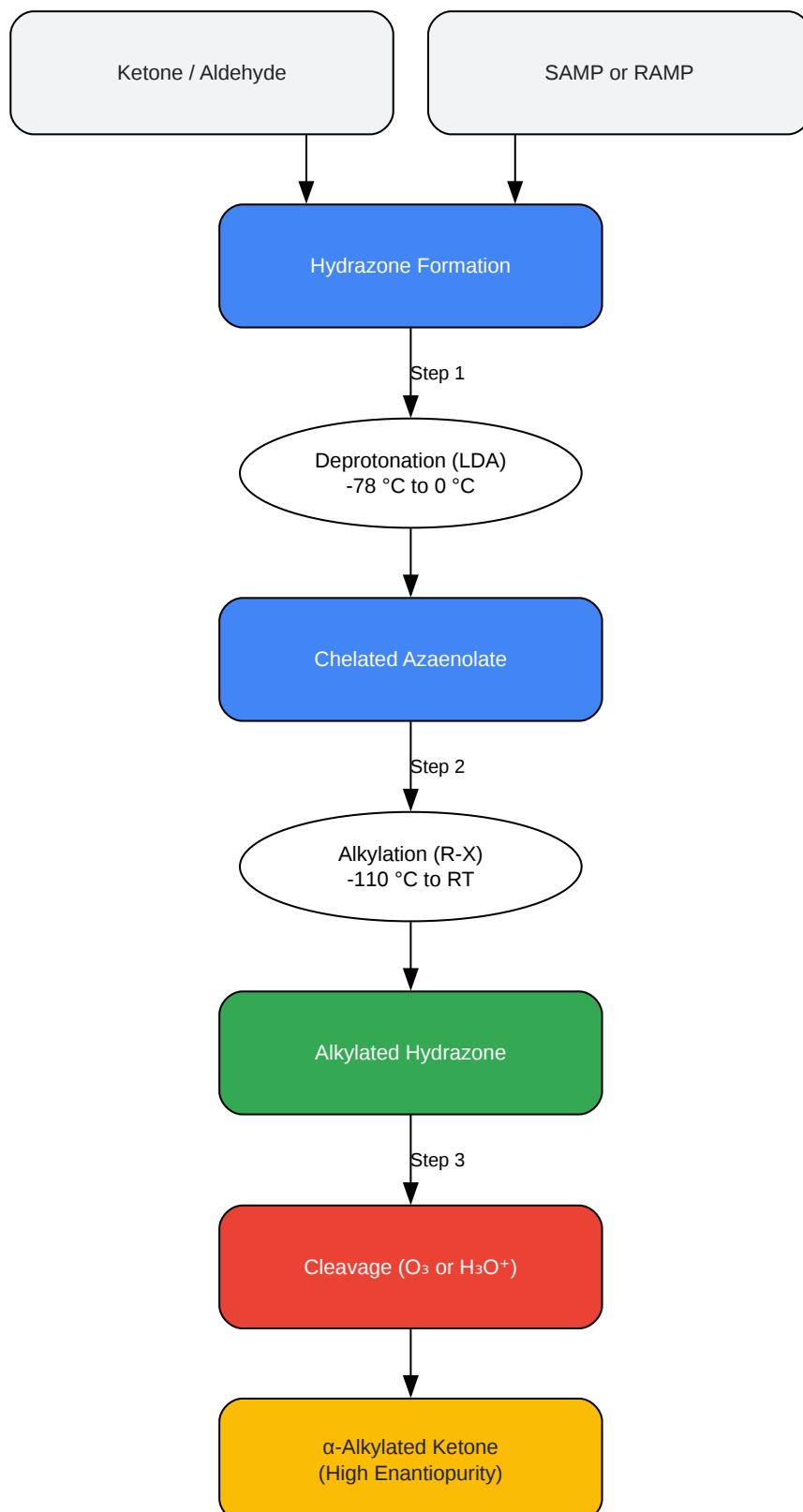
Introduction

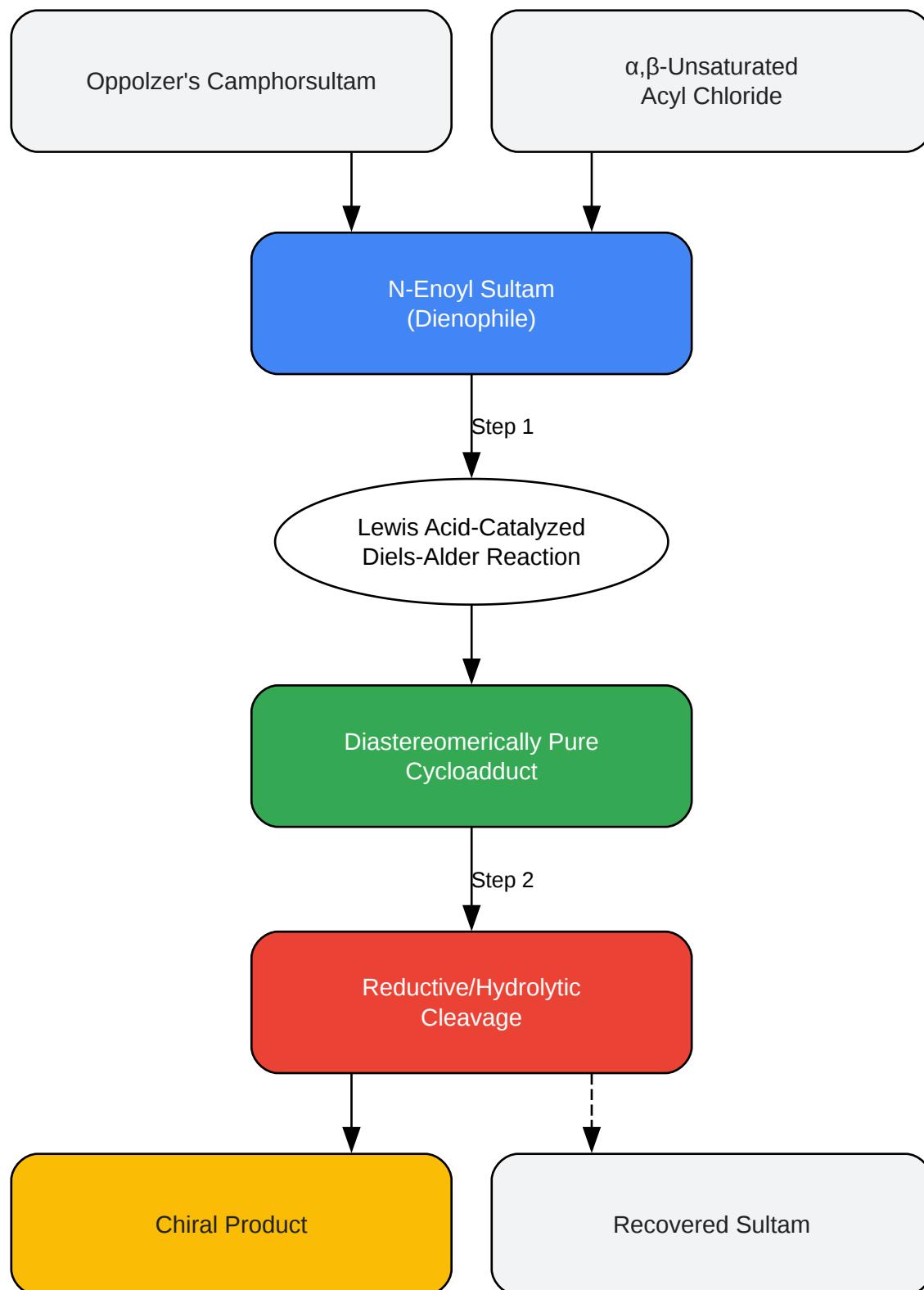
In the synthesis of stereochemically complex molecules, such as pharmaceuticals and natural products, the precise control of stereochemistry is of utmost importance. Asymmetric synthesis aims to produce optically active compounds from inactive starting materials.^[1] One of the most robust and reliable strategies to achieve this is through the use of chiral auxiliaries.^[2] A chiral auxiliary is an enantiomerically pure compound that is temporarily attached to a prochiral substrate to direct a chemical transformation with high diastereoselectivity.^{[3][4]} After the desired stereocenter has been created, the auxiliary is removed and can, in principle, be recovered for reuse.^[3] This methodology provides a powerful and predictable way to access enantiomerically pure materials.^{[2][5]}

This document provides detailed application notes and experimental protocols for three of the most widely employed classes of chiral auxiliaries: Evans' Oxazolidinones, Enders' SAMP/RAMP Hydrazones, and Oppolzer's Camphorsultams.







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